

Reactivity Profile of 6-Bromo-Substituted Pyridazinones: A Technical Guide

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Compound of Interest

Compound Name: 6-Bromo-4-methylpyridazin-3(2H)-one

Cat. No.: B11773455

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Executive Summary

The 6-bromo-3(2H)-pyridazinone scaffold represents a privileged pharmacophore in medicinal chemistry, serving as a versatile building block for PDE inhibitors, COX-2 inhibitors, and cardiotonic agents. Its unique electronic structure—characterized by a hydrazine moiety embedded in an electron-deficient ring—offers three distinct vectors for functionalization: nucleophilic aromatic substitution (

) at C6, palladium-catalyzed cross-coupling at C6, and regioselective alkylation at N2. This guide provides a rigorous analysis of these reactivity pathways, supported by self-validating experimental protocols and mechanistic insights.

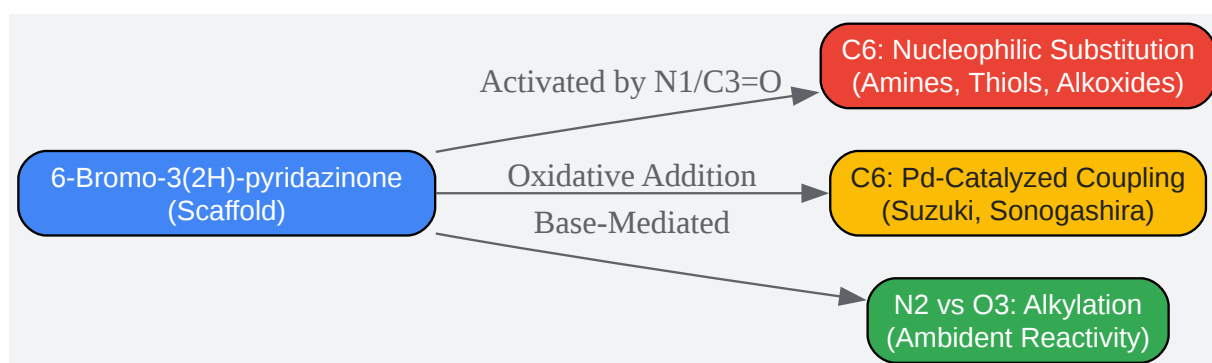
Electronic Structure & Reactivity Map

The 6-bromo-3(2H)-pyridazinone core exhibits significant

-deficiency, making the C6 position highly electrophilic. The adjacent nitrogen (N1) and the carbonyl group at C3 act synergistically to lower the LUMO energy, facilitating nucleophilic attack.

Reactivity Logic

- C6-Br (Electrophilic): The primary site for and metal-catalyzed cross-coupling. The bromine atom is activated by the para-like carbonyl and the ortho-like imine nitrogen.
- N2-H (Nucleophilic): The amide-like nitrogen is acidic (), allowing for deprotonation and subsequent alkylation.
- O3 (Ambident Nucleophile): While less favored under standard conditions, the carbonyl oxygen can participate in O-alkylation (lactim ether formation), particularly with hard electrophiles or silver salts.



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Figure 1: Strategic functionalization vectors of the 6-bromo-3(2H)-pyridazinone scaffold.

Nucleophilic Aromatic Substitution () Mechanistic Insight

Unlike benzene derivatives which often require strong electron-withdrawing groups (like) to facilitate

, the pyridazinone ring is intrinsically activated. The reaction proceeds via an addition-elimination mechanism involving a Meisenheimer-like anionic intermediate. The rate of reaction is generally: Thiols > Amines > Alkoxides.

Critical Control Points

- **Solvent Choice:** Polar aprotic solvents (DMSO, NMP, DMF) are essential to stabilize the transition state and enhance nucleophile basicity.
- **Temperature:** Secondary amines typically react at 80–100 °C, while sterically hindered or less nucleophilic anilines may require 120–140 °C.
- **Leaving Group:** While bromine is the standard handle, the corresponding iodide reacts faster, and the chloride slower.

Experimental Protocol: C6-Amination

Target: Synthesis of 6-morpholinopyridazin-3(2H)-one.

- **Setup:** Charge a reaction vial with 6-bromo-3(2H)-pyridazinone (1.0 equiv, 175 mg, 1.0 mmol) and morpholine (3.0 equiv, 261 mg, 3.0 mmol).
- **Solvent:** Add water (3 mL). Note: Water is an excellent solvent for this transformation, acting as a green medium that facilitates proton transfer.
- **Reaction:** Heat the mixture to reflux (100 °C) for 12–24 hours. Monitor by TLC (10% MeOH in DCM) or LC-MS.
- **Workup:** Cool to room temperature. The product often precipitates directly.
- **Isolation:** Filter the solid. If no precipitate forms, extract with EtOAc (3 x 10 mL), dry over Na_2SO_4 , and concentrate.
- **Purification:** Recrystallize from EtOH or purify via flash chromatography (DCM/MeOH gradient).

Validation:

- **Yield:** Expect 75–90%.
- **Analytics:**

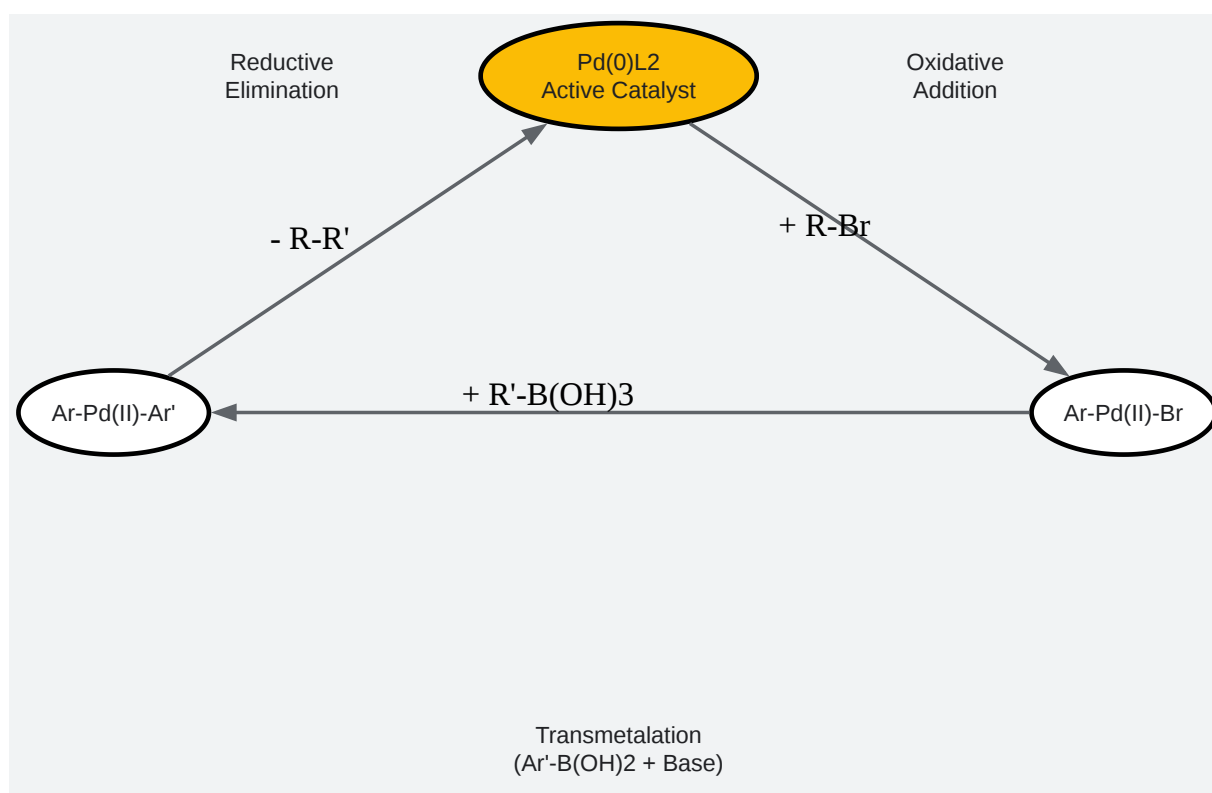
NMR should show the disappearance of the C6-H signal (if starting from pyridazinone) or the shift of C4/C5 protons due to the electron-donating amine.

Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura)

Direct coupling at C6 allows for the installation of aryl and heteroaryl systems. A common challenge is the free N2-H, which can poison Pd catalysts or lead to side reactions. Protection of N2 (e.g., with a methyl or SEM group) is highly recommended prior to coupling.

Catalytic Cycle Logic

The reaction follows the standard Pd(0)/Pd(II) cycle. The oxidative addition into the C6-Br bond is facile. However, transmetalation can be sluggish if the boronic acid is electron-deficient.



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Figure 2: Catalytic cycle for the Suzuki-Miyaura coupling of 6-bromopyridazinones.

Experimental Protocol: Suzuki Coupling

Target: Synthesis of 6-phenyl-2-methylpyridazin-3(2H)-one.

- Substrate: Use 6-bromo-2-methylpyridazin-3(2H)-one (1.0 equiv, 1.0 mmol). Note: N-methylation prevents catalyst poisoning.
- Reagents: Add phenylboronic acid (1.5 equiv, 1.5 mmol),
(2.0 equiv, 2.0 mmol), and
(5 mol%, 0.05 mmol).
- Solvent: Degassed DME/Water (4:1) or Toluene/EtOH/Water (4:1:1) (10 mL total).
- Reaction: Heat at 90 °C under an argon atmosphere for 4–12 hours.
- Workup: Dilute with water, extract with EtOAc. Wash organic layer with brine.[\[1\]](#)[\[2\]](#)
- Purification: Silica gel chromatography (Hexane/EtOAc 3:1).

Authoritative Insight: Using electron-rich ligands (e.g., SPhos, XPhos) can significantly improve yields for sterically hindered boronic acids or when using the free N-H pyridazinone (though protection is preferred).

Regioselectivity: N- vs. O-Alkylation[\[3\]](#)[\[4\]](#)

The pyridazinone anion is an ambident nucleophile. The resonance hybrid delocalizes negative charge between N2 and O3.

Parameter	N-Alkylation (Favored)	O-Alkylation (Minor/Specific)
Product	Lactam (N-R)	Lactim Ether (O-R)
Conditions	Soft electrophiles (Alkyl halides), Alkali Carbonates (,)	Hard electrophiles, Silver salts (,), or O-alkylation of chloropyridazines
Solvent	DMF, Acetone, Acetonitrile	Toluene, Benzene (non-polar favors O-term in some cases)
Thermodynamics	More stable (Amide bond)	Less stable (Imidate)

Experimental Protocol: Selective N-Alkylation

Target: 2-Benzyl-6-bromo-3(2H)-pyridazinone.

- Dissolution: Dissolve 6-bromo-3(2H)-pyridazinone (1.0 equiv, 1.0 mmol) in anhydrous DMF (5 mL).
- Base: Add (1.5 equiv, 1.5 mmol). Stir at room temperature for 15 minutes to generate the anion.
- Alkylation: Add benzyl bromide (1.1 equiv, 1.1 mmol) dropwise.
- Condition: Stir at room temperature for 2–4 hours. Heating is rarely required for reactive halides and may promote O-alkylation side products.
- Quench: Pour into ice water (20 mL). The N-alkylated product typically precipitates as a white solid.
- Validation:

NMR is diagnostic. N-benzyl protons typically appear around

5.2–5.4 ppm. O-benzyl protons (if present) would appear downfield around

5.5–5.7 ppm.

References

- Synthesis and Reactivity of Pyridazinones
 - SciSpace Review: "Pyridazin-3(2H)-ones: Synthesis, reactivity, applications in pharmacology and agriculture."[\[3\]](#)[\[4\]](#)
- Suzuki Coupling Protocols
 - NIH/PubMed: "Synthesis of Pyridazine Derivatives by Suzuki-Miyaura Cross-Coupling Reaction."[\[5\]](#)
- Ambident Nucleophile Selectivity
 - RSC Advances: "Caesium carbonate promoted regioselective O-functionalization... and mechanistic insight."[\[6\]](#)[\[7\]](#) (Provides contrasting conditions for pyrimidinones, validating the N-selectivity preference for pyridazinones).
- Methodologies:
 - BenchChem Protocols: "Application Notes and Protocols for Nucleophilic Aromatic Substitution on 6-Bromoquinoline-8-carbonitrile" (Analogous electronic system).

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- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. scispace.com](https://scispace.com) [scispace.com]

- 4. Synthesis and Antimicrobial Activity of some Pyridazinone Derivatives – Biomedical and Pharmacology Journal [biomedpharmajournal.org]
- 5. BJOC - Some mechanistic aspects regarding the Suzuki–Miyaura reaction between selected ortho-substituted phenylboronic acids and 3,4,5-tribromo-2,6-dimethylpyridine [beilstein-journals.org]
- 6. Cs₂CO₃-Promoted Alkylation of 3-Cyano-2(1H)-Pyridones: Anticancer Evaluation and Molecular Docking - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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